

Ethoxycyclohexane SMILES and InChI key

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Compound of Interest

Compound Name: Ethoxycyclohexane

Cat. No.: B13971089

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Technical Guide: Ethoxycyclohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **ethoxycyclohexane**, including its unique identifiers, physicochemical data, and relevant experimental protocols. The information is intended for use by researchers, scientists, and professionals in drug development and related fields.

Chemical Identifiers

This section provides the key chemical identifiers for **ethoxycyclohexane**.

Identifier	Value
SMILES	<chem>CCOC1CCCCC1</chem> [1] [2]
InChI Key	GJJASJCGLOUWAC-UHFFFAOYSA-N [1] [2]

Physicochemical Properties

The following table summarizes the key quantitative data for **ethoxycyclohexane**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1][2]
Molecular Weight	128.21 g/mol	[1][2]
Boiling Point	149 °C	[3]
Density	0.864 g/cm ³	[3]
Refractive Index	1.435	[3]
Solubility	Insoluble in water; Soluble in ethanol and ether	[3]
XLogP3	2.3	[2]

Experimental Protocols

This section details a common laboratory-scale synthesis of **ethoxycyclohexane**.

Williamson Ether Synthesis of Ethoxycyclohexane

The Williamson ether synthesis is a widely used method for preparing ethers. In this procedure, an alkoxide reacts with a primary alkyl halide. For the synthesis of **ethoxycyclohexane**, sodium ethoxide is reacted with a cyclohexyl halide.

Materials:

- Cyclohexyl bromide
- Sodium ethoxide
- Anhydrous diethyl ether
- Anhydrous sodium sulfate
- Separatory funnel
- Round-bottom flask

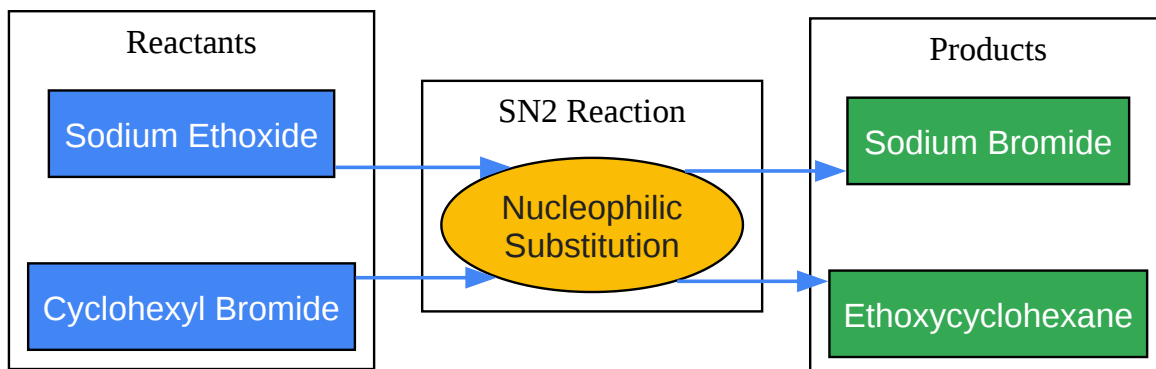
- Reflux condenser
- Heating mantle
- Distillation apparatus

Procedure:

- In a dry round-bottom flask, dissolve sodium ethoxide in anhydrous diethyl ether.
- Slowly add cyclohexyl bromide to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 12-18 hours.[3]
- After the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with water in a separatory funnel to remove any unreacted sodium ethoxide and sodium bromide.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter the solution to remove the drying agent.
- Purify the crude **ethoxycyclohexane** by fractional distillation, collecting the fraction at 148-150 °C.[3]

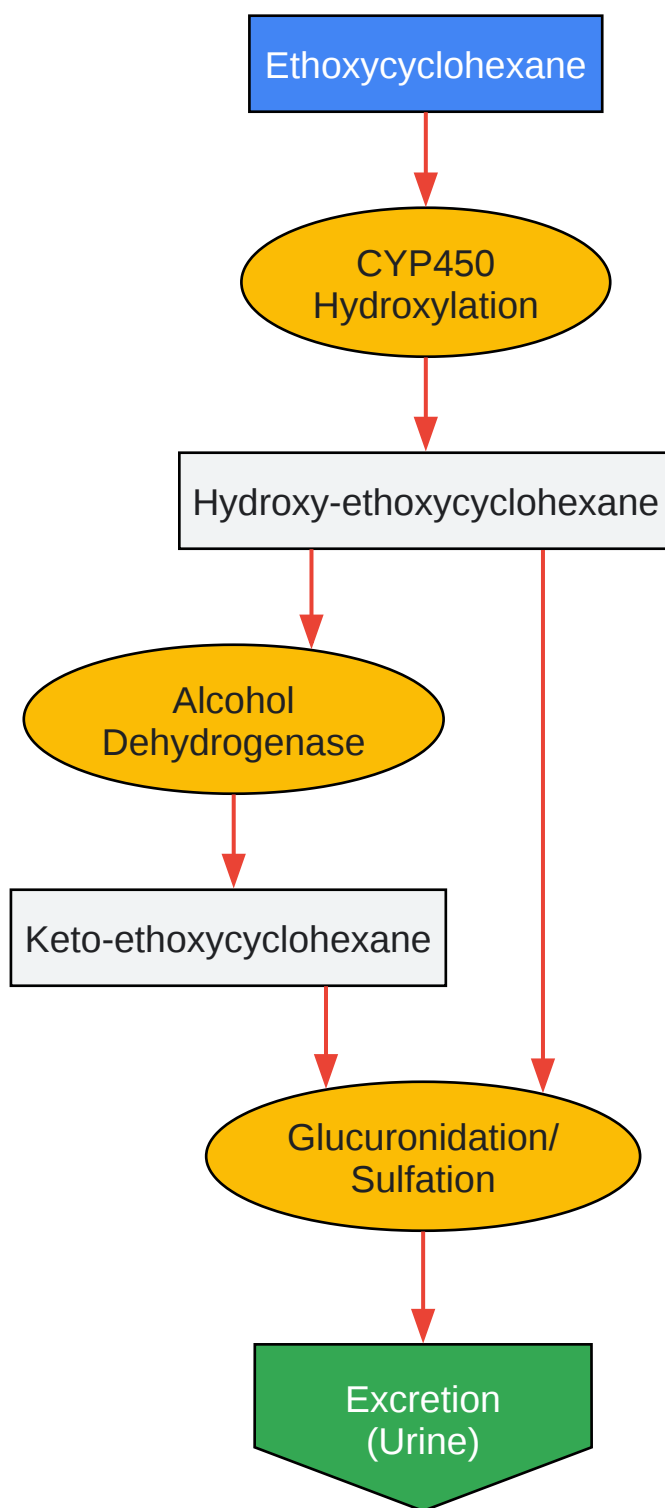
Reaction and Metabolic Pathways

This section provides diagrams illustrating the synthesis and a plausible metabolic pathway of **ethoxycyclohexane**.



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Williamson Ether Synthesis of **Ethoxycyclohexane**.



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Plausible Metabolic Pathway of **Ethoxycyclohexane**.

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References

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